

Thermal Stability and Decomposition of 5-Bromothiazole: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromothiazole

Cat. No.: B1268178

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive technical guide to the methodologies used to assess the thermal stability and decomposition of **5-Bromothiazole**. However, a thorough review of publicly available scientific literature and safety data sheets did not yield specific experimental data on the thermal decomposition of this compound. Therefore, the data presented in the tables are illustrative templates, and the decomposition pathway is a hypothetical representation based on the expected decomposition products of similar halogenated heterocyclic compounds.

Introduction

5-Bromothiazole is a key heterocyclic building block in medicinal chemistry and materials science. Understanding its thermal stability is paramount for safe handling, storage, and processing, particularly in drug development where thermal events can impact purity, efficacy, and safety. This guide details the standard analytical techniques used to evaluate the thermal properties of compounds like **5-Bromothiazole**, including Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and Accelerating Rate Calorimetry (ARC).

Physicochemical Properties

A summary of the known physical and chemical properties of **5-Bromothiazole** is provided below.

Property	Value	Reference
CAS Number	3034-55-7	[1]
Molecular Formula	C ₃ H ₂ BrNS	[1]
Molecular Weight	164.02 g/mol	[1]
Appearance	Colorless to Brown clear liquid	
Density	1.835 g/mL at 25 °C	[1][2]
Refractive Index	n ₂₀ /D 1.5955	[1][2]
Flash Point	76.7 °C (170.1 °F) - closed cup	[1]
Storage Temperature	0-8 °C	[2]

Thermal Stability Analysis: Methodologies and Data Presentation

The thermal stability of a compound is typically investigated using a suite of thermoanalytical techniques. These methods provide critical data on the temperatures at which decomposition begins, the energy released or absorbed during this process, and the rate of mass loss.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the onset of decomposition, the temperature of maximum decomposition rate, and the amount of residual mass.

Table 1: TGA Data for **5-Bromothiazole** (Illustrative Template)

Parameter	Inert Atmosphere (e.g., N ₂)	Oxidizing Atmosphere (e.g., Air)
Onset of Decomposition (T _{onset})	Data not available	Data not available
Temperature of 5% Mass Loss (T _{5%})	Data not available	Data not available
Temperature of Max. Decomposition Rate (T _{peak})	Data not available	Data not available
Mass Loss at T _{peak} (%)	Data not available	Data not available
Final Residue (%)	Data not available	Data not available

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine melting points, glass transitions, and the enthalpy of decomposition (the total heat released or absorbed).

Table 2: DSC Data for **5-Bromothiazole** (Illustrative Template)

Parameter	Value
Melting Point (T _m)	Data not available
Enthalpy of Fusion (ΔH_{fus})	Data not available
Onset of Exothermic Decomposition (T _{onset})	Data not available
Peak Exotherm Temperature (T _{peak})	Data not available
Enthalpy of Decomposition (ΔH_{decomp})	Data not available

Accelerating Rate Calorimetry (ARC)

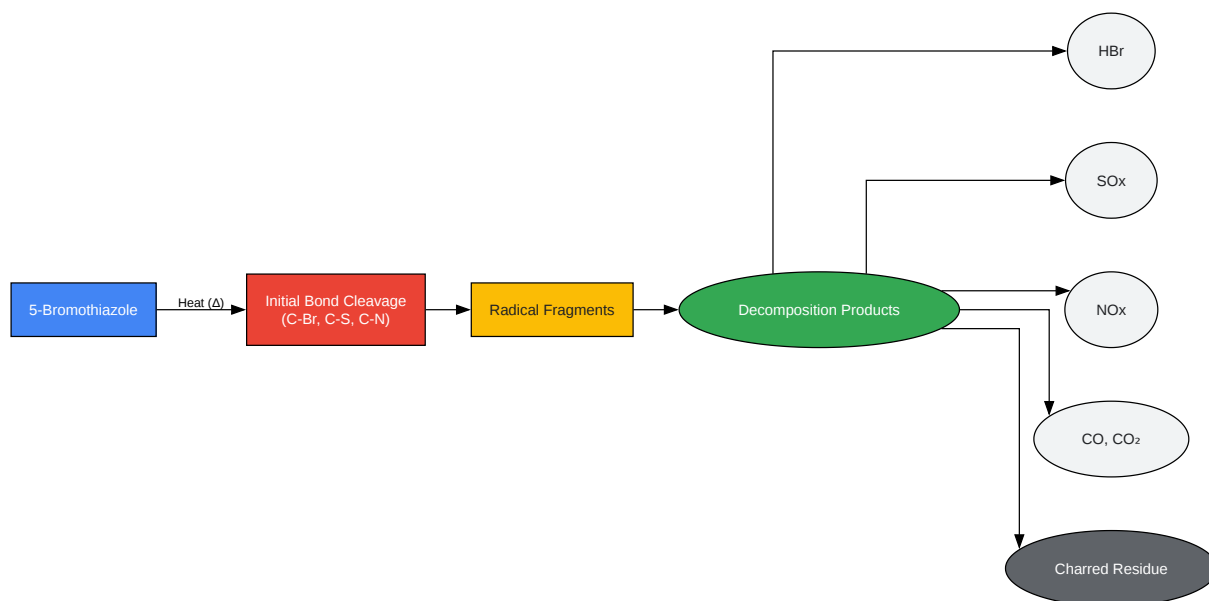
ARC is an adiabatic calorimetric technique that measures the time, temperature, and pressure data for a sample undergoing an exothermic decomposition. It is crucial for assessing the potential for a thermal runaway reaction.

Table 3: ARC Data for **5-Bromothiazole** (Illustrative Template)

Parameter	Value
Onset Temperature of Self-Heating	Data not available
Time to Maximum Rate (TMR)	Data not available
Adiabatic Temperature Rise (ΔT_{ad})	Data not available
Maximum Pressure (P_max)	Data not available
Maximum Self-Heat Rate ($(dT/dt)_{max}$)	Data not available

Hypothetical Thermal Decomposition Pathway

While specific experimental data is unavailable, the thermal decomposition of **5-Bromothiazole** is expected to produce various gaseous products. Thermal decomposition can lead to the release of irritating gases and vapors. Hazardous combustion products may include carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), sulfur oxides (SO_x), and hydrogen bromide (HBr). The decomposition is likely initiated by the cleavage of the weakest bonds in the molecule, followed by a cascade of radical reactions.



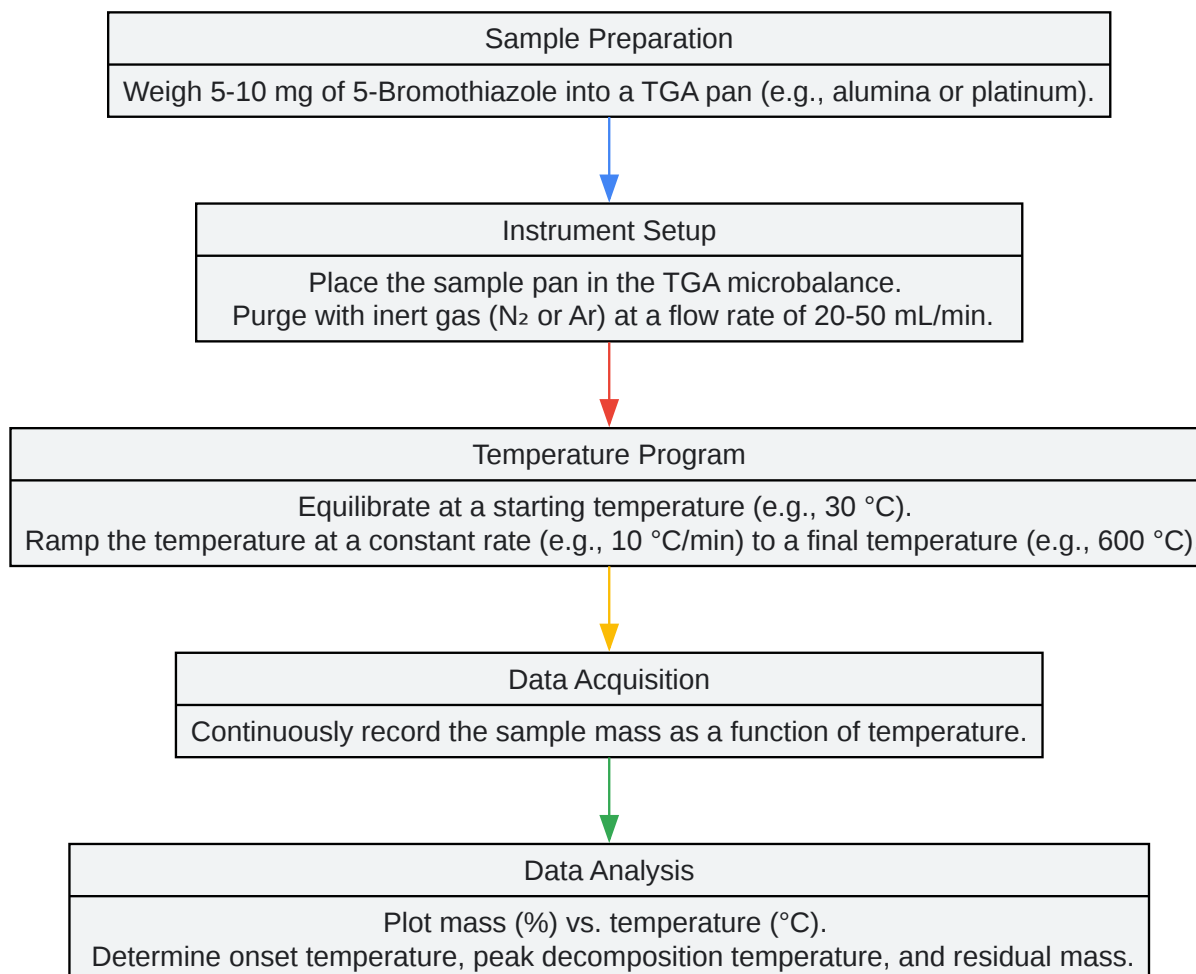
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Caption: Hypothetical thermal decomposition pathway of **5-Bromothiazole**.

Experimental Protocols

The following sections provide detailed, generalized methodologies for the thermal analysis of a chemical substance like **5-Bromothiazole**.

Thermogravimetric Analysis (TGA) Protocol



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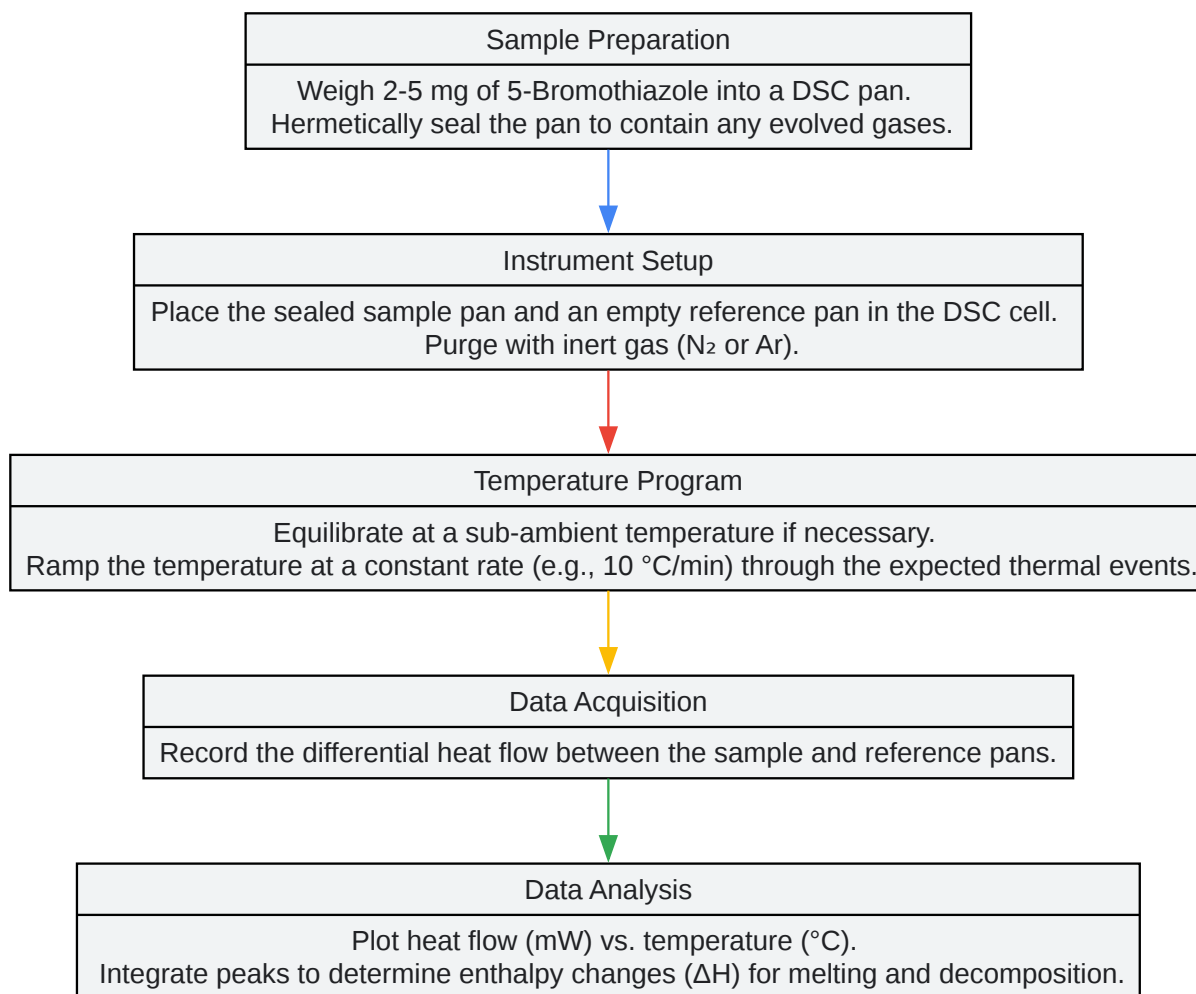
Caption: Generalized experimental workflow for Thermogravimetric Analysis (TGA).

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of **5-Bromothiazole** into a clean, tared TGA crucible (typically alumina or platinum).
- Instrument Setup: Place the crucible in the TGA instrument's autosampler or manually load it onto the balance.

- Atmosphere: Purge the furnace with an inert gas (e.g., high purity nitrogen or argon) at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative decomposition. For studying oxidative stability, synthetic air can be used.
- Temperature Program:
 - Equilibrate the sample at a starting temperature (e.g., 30 °C) for a few minutes.
 - Heat the sample at a linear heating rate (e.g., 10 °C/min) to a final temperature sufficient to ensure complete decomposition (e.g., 600 °C).
- Data Analysis: The resulting data of mass versus temperature is plotted. The onset temperature of decomposition is determined from the intersection of the baseline tangent and the tangent of the decomposition step. The peak of the first derivative of the TGA curve (DTG) indicates the temperature of the maximum rate of mass loss.

Differential Scanning Calorimetry (DSC) Protocol



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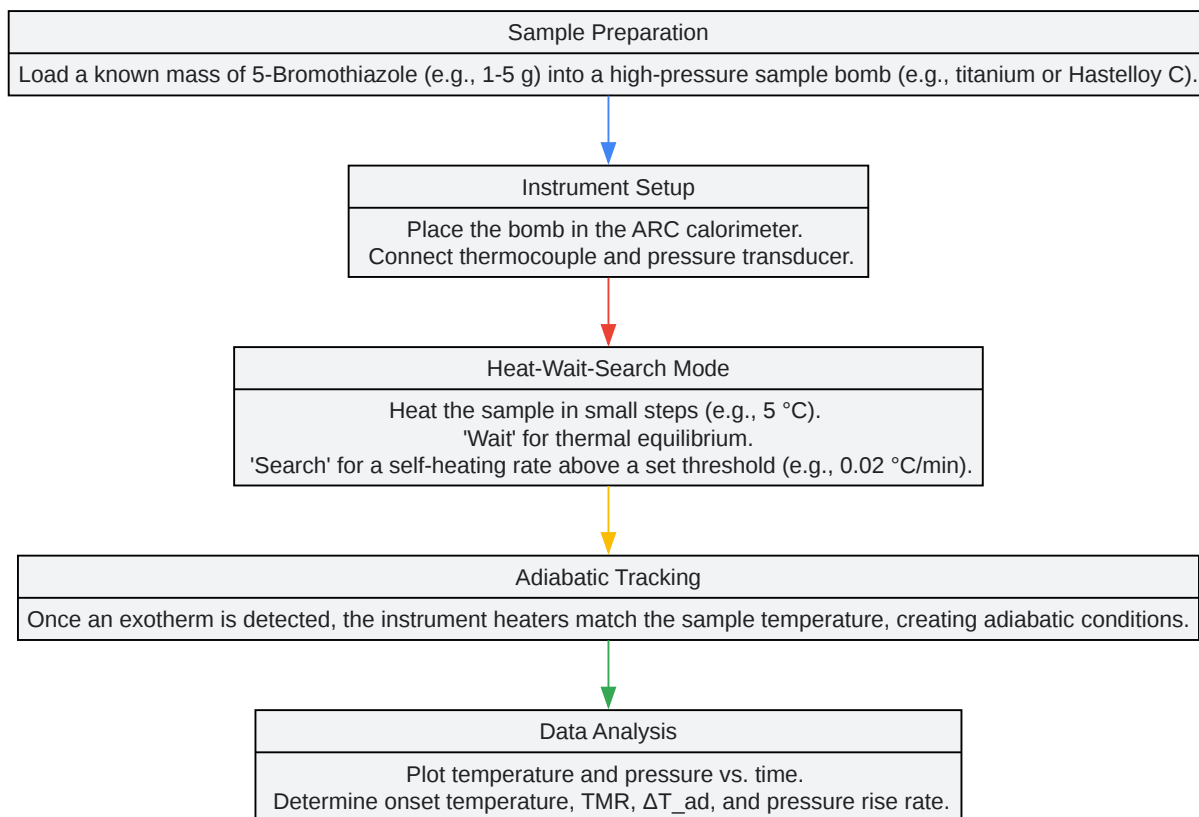
Caption: Generalized experimental workflow for Differential Scanning Calorimetry (DSC).

Methodology:

- Sample Preparation: Accurately weigh 2-5 mg of **5-Bromothiazole** into a DSC pan (e.g., aluminum, copper, or gold-plated stainless steel for higher temperatures). Hermetically seal the pan to prevent evaporation and to contain any pressure generated during decomposition.
- Instrument Setup: Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.

- Atmosphere: Purge the cell with an inert gas.
- Temperature Program:
 - Cool the cell to a starting temperature below any expected transitions.
 - Heat the sample at a constant rate (e.g., 10 °C/min) to a final temperature beyond the decomposition point observed in TGA.
- Data Analysis: The heat flow as a function of temperature is plotted. Endothermic events (like melting) and exothermic events (like decomposition) appear as peaks. The area under these peaks is integrated to determine the enthalpy of the transition.

Accelerating Rate Calorimetry (ARC) Protocol



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References

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